

Deferriferrichrome Biosynthesis in Aspergillus: A Technical Guide

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Compound of Interest

Compound Name: *Ferrichrome Iron-free*

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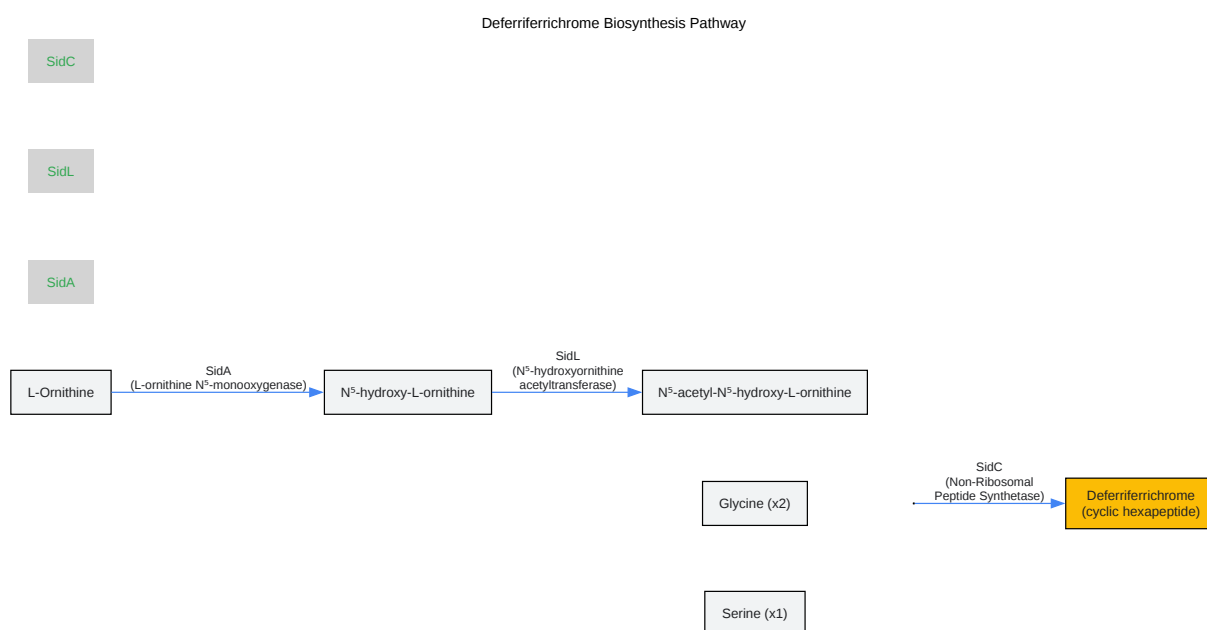
For Researchers, Scientists, and Drug Development Professionals

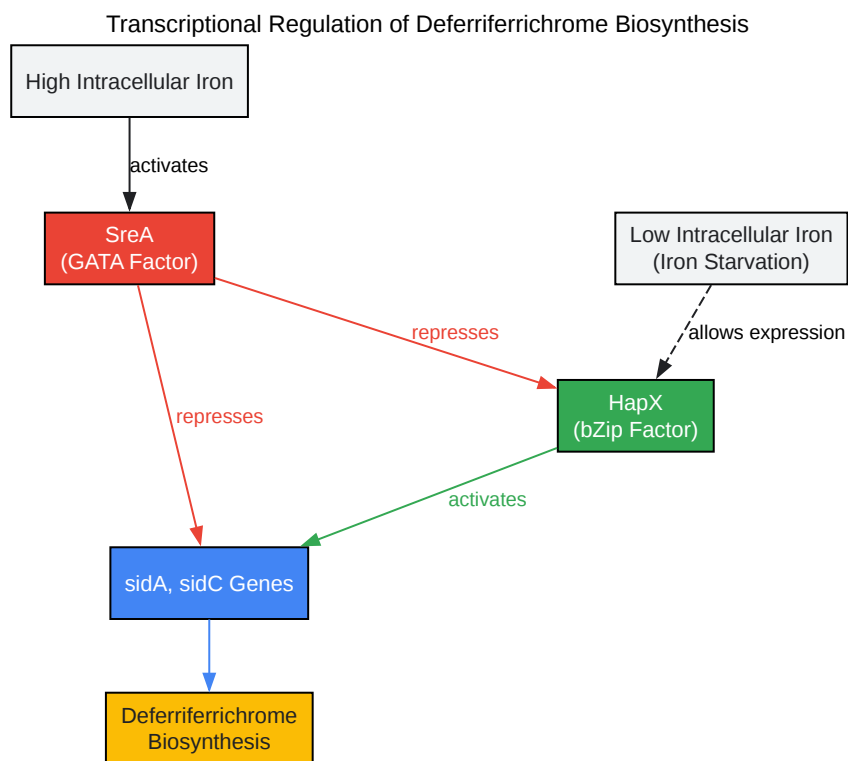
This technical guide provides an in-depth exploration of the deferriferrichrome biosynthesis pathway in the fungal genus *Aspergillus*. Deferriferrichrome, and its iron-bound form ferricrocin (FC), is a crucial intracellular siderophore involved in iron storage, transport, germination, and oxidative stress resistance.[1][2] Understanding this pathway is critical, as siderophore biosynthesis is essential for the virulence of pathogenic species like *Aspergillus fumigatus*, making it a promising target for novel antifungal therapies.[2]

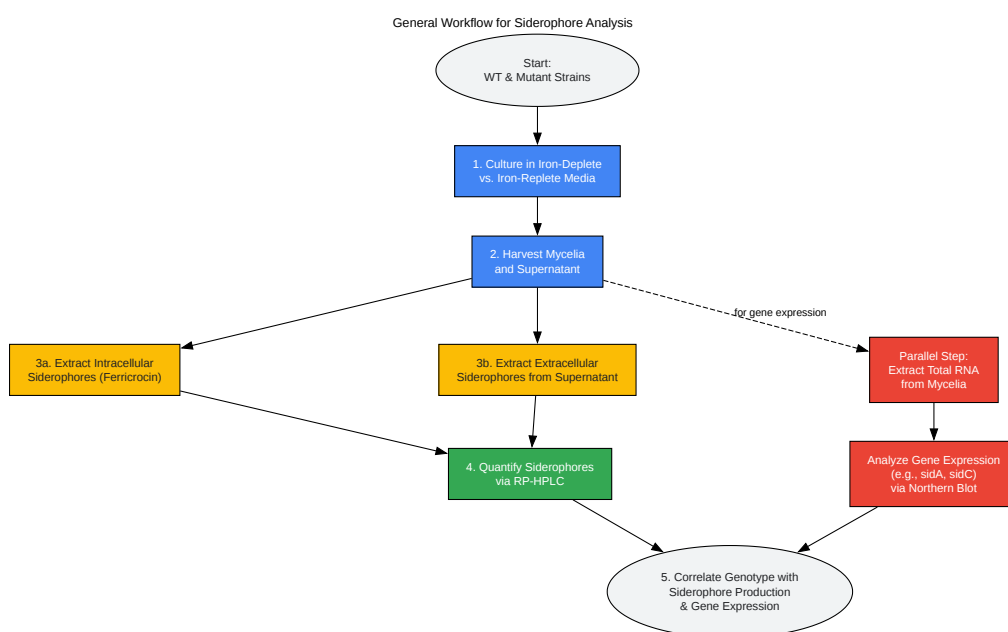
Core Biosynthesis Pathway

The biosynthesis of deferriferrichrome is a multi-step enzymatic process that converts the amino acid L-ornithine into a complex cyclic hexapeptide. The pathway is primarily localized to the cytoplasm.[1][3] The core pathway involves three key enzymatic steps, beginning with the hydroxylation of the precursor, followed by acetylation, and culminating in the assembly of the final molecule by a non-ribosomal peptide synthetase (NRPS).

The initial and committed step in the biosynthesis of all hydroxamate siderophores in *Aspergillus*, including deferriferrichrome, is the N-hydroxylation of L-ornithine.[2][4] This is followed by the acetylation of the newly formed hydroxyl group. The final step involves the complex assembly of three molecules of N⁵-acetyl-N⁵-hydroxy-L-ornithine, two molecules of glycine, and one molecule of serine into the cyclic peptide structure of deferriferrichrome.[5]







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